

clarifying NITTP eligibility for permanent resident research staff

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Navigating NITTP: A Guide for Permanent Resident Research Staff

For researchers, scientists, and drug development professionals in Hong Kong who hold permanent residency, the New Industrialisation and Technology Training Programme (**NITTP**) offers a valuable opportunity for subsidized training in advanced technologies. This guide provides clarity on eligibility, and the application process, and addresses frequently asked questions pertinent to research staff.

Frequently Asked Questions (FAQs)

Eligibility

Q1: As a permanent resident research scientist at a private company, am I eligible to be nominated for **NITTP** funding?

A: Yes. The nominated employee must be a Hong Kong permanent resident.^{[1][2]} Your employer, a non-government and non-subvented organization registered in Hong Kong, can apply for a training grant on your behalf.^[1]

Q2: What constitutes the "necessary background/experience" for a researcher applying for **NITTP**?

A: For researchers, this generally refers to your existing expertise in a scientific domain. Your current role and past experience should align with the advanced technology of the training course. For instance, a background in molecular biology would be relevant for a course in CRISPR-Cas9 gene-editing techniques.

Q3: Our research is in a niche area of drug discovery. How do we know if a proposed training course on a novel laboratory technique will be considered an "advanced technology"?

A: The **NITTP** supports training in technologies that are advanced in nature and not yet widely adopted in Hong Kong.^[1]^[2] When your company submits the application for a tailor-made course, it should include a detailed course proposal that justifies the advanced nature of the technology and its potential benefit to the local economy.

Application Process

Q4: Can my company apply for funding for a specialized international conference or workshop that is highly relevant to our research?

A: Yes, the **NITTP** supports both local and non-local training courses.^[2] The key is to demonstrate that the conference or workshop provides specific training in an advanced technology.

Q5: What is the difference between a "public course" and a "tailor-made course" in the context of scientific training?

A: A public course is open to general enrollment and is offered by a course provider.^[1] A tailor-made course is designed specifically for the needs of one or more companies.^[1] For highly specialized research and development topics, a tailor-made course might be more appropriate.

Q6: How far in advance should my company apply for **NITTP** funding?

A: It is recommended that completed applications be submitted at least four months before the commencement of the course.^[2]

Funding

Q7: Is there a limit to the number of training courses I can attend per year with **NITTP** funding?

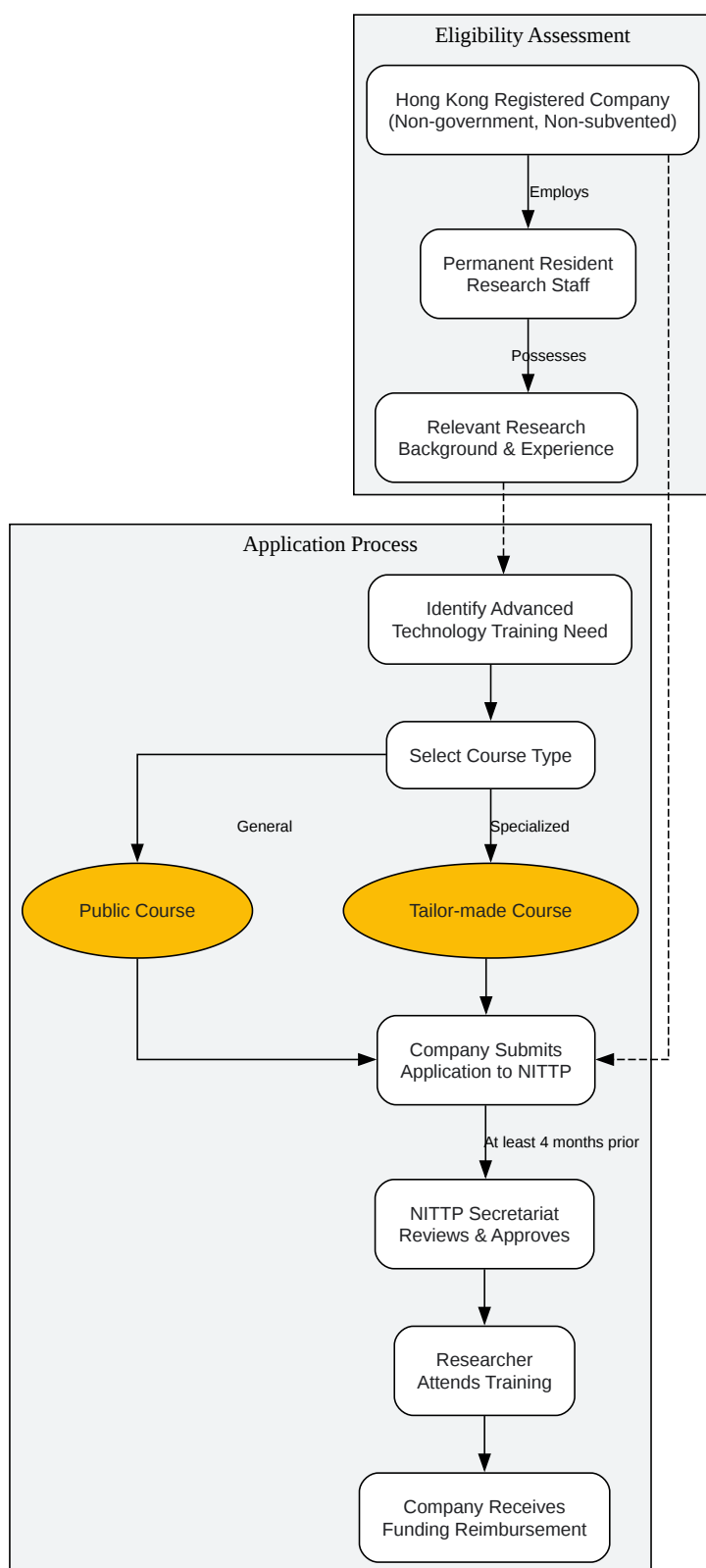
A: Yes, each trainee is entitled to one **NITTP**-funded course per financial year.^[2]

Q8: What is the maximum funding amount my company can receive?

A: Each eligible company has a funding ceiling of HK\$250,000 per financial year.^[3] The funding is provided on a 1:1 matching basis, meaning the government will cover half of the training cost up to this limit.

NITTP Eligibility and Application Workflow for Research Staff

The following diagram illustrates the key stages and considerations for a permanent resident research staff member and their employer when applying for **NITTP** funding.



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NITTP application workflow for research staff.

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